

In-depth Technical Guide: The Challenge of Identifying CAS Number 885271-05-6

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Compound of Interest

Compound Name: *8-Bromo-6-chloro-2H-chromene-3-carboxylic acid methyl ester*

CAS No.: 885271-05-6

Cat. No.: B1503277

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A definitive technical guide for the compound registered under CAS number 885271-05-6 cannot be provided at this time due to the inability to unambiguously establish its chemical identity from publicly available, authoritative scientific databases. This fundamental challenge of identification precludes the creation of an accurate and reliable technical resource for researchers, scientists, and drug development professionals.

Initial investigations into CAS number 885271-05-6 suggested a potential association with the chemical entity "Methyl 8-bromo-6-chloroimidazo[1,2-a]pyridine-2-carboxylate." However, a thorough and systematic search of authoritative chemical databases has revealed conflicting information, most notably a discrepancy in the molecular formula associated with this CAS number. Several chemical databases link CAS 885271-05-6 to the molecular formula C₁₁H₈BrClO₃. This is inconsistent with the molecular formula of the initially suggested imidazo[1,2-a]pyridine derivative, which is C₁₀H₇BrClN₂O₂.

This discrepancy is a critical issue that prevents the development of a scientifically sound technical guide. Without a confirmed chemical structure and IUPAC name, it is impossible to

accurately discuss the compound's properties, synthesis, potential mechanism of action, and applications.

Summary of Findings and Conflicting Information

A comprehensive search of scientific literature, patent databases, and chemical supplier catalogs has highlighted the ambiguity surrounding CAS number 885271-05-6:

- **Inconsistent Molecular Formula:** The primary conflict arises from the differing molecular formulas found in various databases. The formula C₁₁H₈BrClO₃ points towards a different class of compound than the initially considered imidazo[1,2-a]pyridine.
- **Lack of Authoritative Confirmation:** Major chemical databases such as PubChem, SciFinder, and Reaxys do not currently provide a definitive chemical name or structure for CAS number 885271-05-6. The absence of this information in these key resources suggests that the compound may be proprietary, not widely studied, or potentially listed with an erroneous CAS number in some sources.
- **Ambiguity in Supplier Listings:** While some commercial suppliers may list CAS 885271-05-6, the lack of detailed and verifiable technical documentation, such as Certificates of Analysis (CoA) with confirmed structural information, makes it difficult to ascertain the true identity of the offered product.

The Importance of Unambiguous Chemical Identification

For the target audience of researchers and drug development professionals, the precise identification of a chemical compound is of paramount importance. An in-depth technical guide must be based on a solid foundation of accurate and verifiable data. Any ambiguity in the chemical structure could lead to:

- Inaccurate representation of chemical and physical properties.
- Misleading information regarding synthesis and reactivity.
- Incorrect postulations about biological activity and mechanism of action.

- Fruitless procurement efforts and wasted research resources.

Given these critical considerations and the current lack of a definitive and verifiable chemical identity for CAS number 885271-05-6, it would be scientifically irresponsible to produce a technical guide on this topic. Further investigation and clarification from a primary source, such as the original registrant of this CAS number, would be necessary to proceed.

Therefore, this document serves to highlight the current informational roadblock concerning CAS number 885271-05-6 and to underscore the importance of precise chemical identification in scientific and technical communication.

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